

A Technical Guide to Cefpodoxime-d3: From Sourcing to Application

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Compound of Interest

Compound Name: Cefpodoxime-d3

Cat. No.: B7825953

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Cefpodoxime-d3**, a deuterated analog of the third-generation cephalosporin antibiotic, Cefpodoxime. It is intended for use as an internal standard in analytical methods, particularly for pharmacokinetic and metabolic studies. This document outlines key considerations for sourcing this stable isotope-labeled compound, interpreting its Certificate of Analysis (CoA), and provides representative experimental protocols for its use.

Sourcing and Supplier Information

Cefpodoxime-d3 is available from several reputable suppliers that specialize in stable isotope-labeled compounds and analytical standards. When selecting a supplier, it is crucial to consider factors such as the stated purity, the completeness of the accompanying documentation (specifically the Certificate of Analysis), and the supplier's quality management system.

Identified suppliers for **Cefpodoxime-d3** include:

- Cayman Chemical
- LGC Standards
- MedChemExpress
- TargetMol Chemicals

These suppliers typically provide **Cefpodoxime-d3** for research and development purposes only and not for human or veterinary use.^{[1][2][3]}

Understanding the Certificate of Analysis

The Certificate of Analysis is a critical legal document that certifies the quality and purity of a specific batch of **Cefpodoxime-d3**.^[4] It provides a comprehensive summary of the analytical tests performed and their results, ensuring the material conforms to the defined specifications. Researchers should meticulously review the CoA before using the compound in any experiment.

Below is a table summarizing the typical quantitative data found on a Certificate of Analysis for **Cefpodoxime-d3**.

Parameter	Specification	Method
Identification		
Chemical Name	(6R,7R)-7-((Z)-2-(2-aminothiazol-4-yl)-2-((methoxy-d3)imino)acetamido)-3-(methoxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	-
CAS Number	2477791-28-7	-
Molecular Formula	C ₁₅ H ₁₄ D ₃ N ₅ O ₆ S ₂	-
Molecular Weight	430.47 g/mol	Mass Spectrometry
Purity		
Chemical Purity	≥98.0%	HPLC
Deuterated Forms	≥99% (d ₁ -d ₃)	Mass Spectrometry
Physical Properties		
Appearance	White to light yellow solid	Visual Inspection
Solubility	Soluble in DMSO and Methanol	-
Residual Solvents		
Methanol	≤3000 ppm	GC-HS
DMSO	≤5000 ppm	GC-HS
Storage Conditions		
Recommended Storage	-20°C	-

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible use of **Cefpodoxime-d3** as an internal standard. Below are representative protocols for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Purpose: To determine the chemical purity of **Cefpodoxime-d3**.

Instrumentation:

- HPLC system with a UV detector
- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L
- Column Temperature: 30°C

Procedure:

- Prepare a 1 mg/mL solution of **Cefpodoxime-d3** in a 50:50 mixture of Mobile Phase A and B.
- Set up a gradient elution program:
 - 0-5 min: 95% A, 5% B
 - 5-20 min: Gradient to 5% A, 95% B
 - 20-25 min: Hold at 5% A, 95% B

- 25-26 min: Gradient back to 95% A, 5% B
- 26-30 min: Re-equilibrate at 95% A, 5% B
- Inject the sample and record the chromatogram.
- Calculate the area percentage of the main peak to determine the purity.

Mass Spectrometry (MS) for Isotopic Enrichment Analysis

Purpose: To confirm the molecular weight and determine the isotopic enrichment of **Cefpodoxime-d3**.

Instrumentation:

- High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap)
- Ionization Source: Electrospray Ionization (ESI) in positive mode

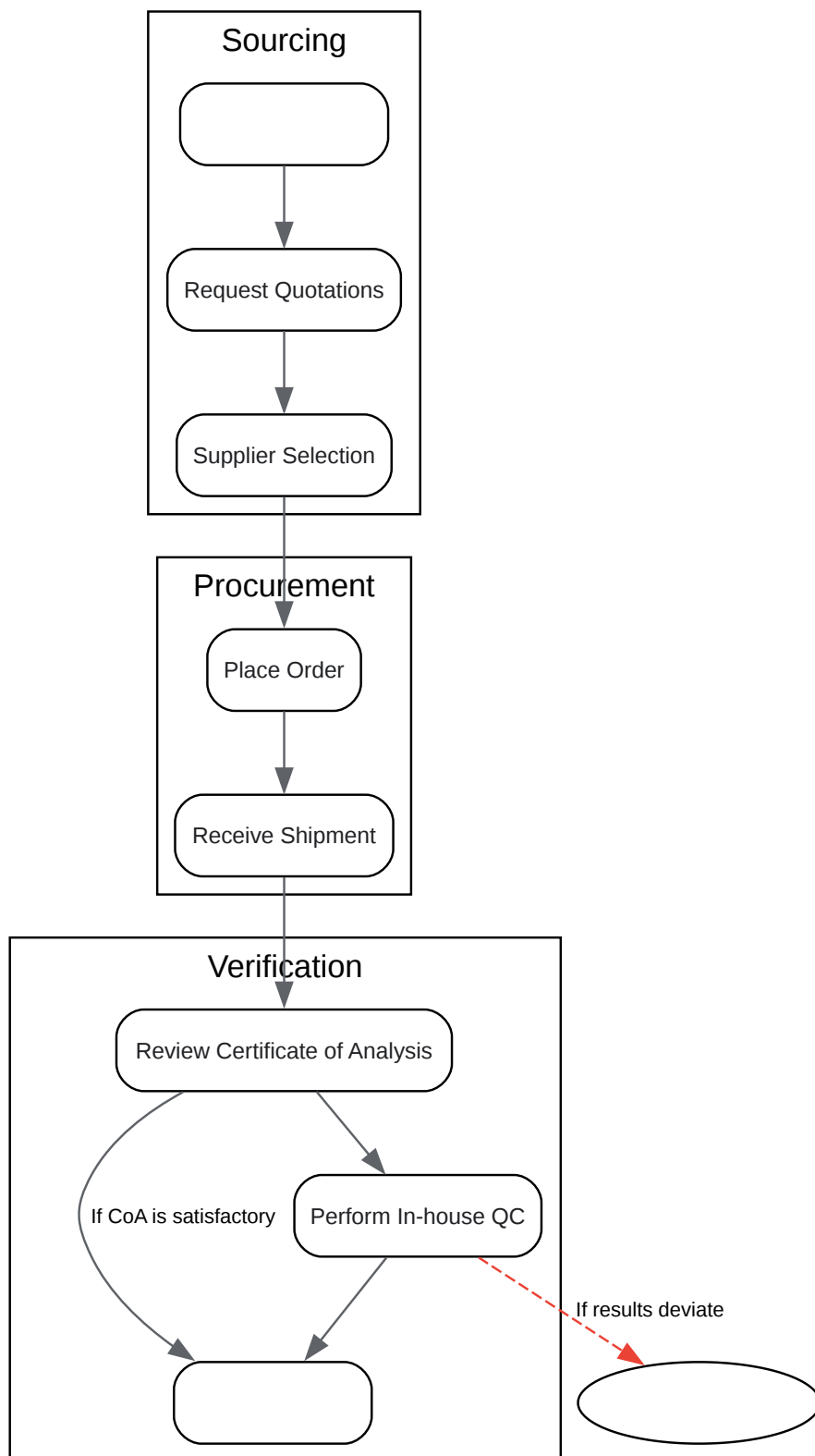
Procedure:

- Prepare a 10 µg/mL solution of **Cefpodoxime-d3** in 50:50 Acetonitrile:Water with 0.1% formic acid.
- Infuse the solution directly into the mass spectrometer.
- Acquire the full scan mass spectrum in the range of m/z 400-450.
- Observe the $[M+H]^+$ ion for **Cefpodoxime-d3** (expected m/z ~431.1) and its unlabeled counterpart (expected m/z ~428.1).
- Determine the relative intensities of the d0, d1, d2, and d3 isotopic peaks to calculate the percentage of deuterated forms.

Visualizations

Supplier and Certificate of Analysis Workflow

The following diagram illustrates the process of obtaining and verifying **Cefpodoxime-d3** for research use.

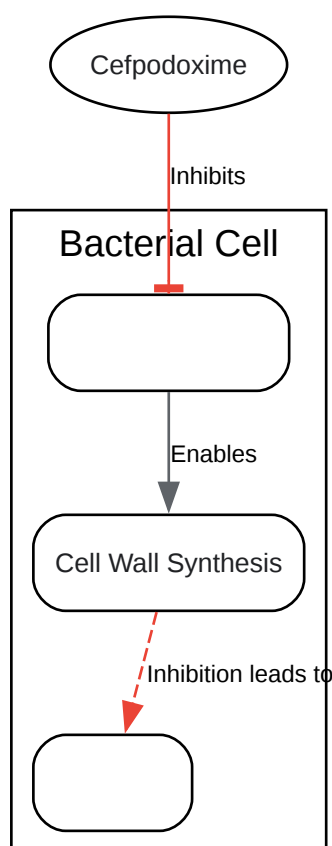


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Caption: Workflow for sourcing and verifying **Cefpodoxime-d3**.

Hypothetical Signaling Pathway Inhibition by Cefpodoxime

This diagram illustrates a simplified, hypothetical signaling pathway that could be investigated in the presence of Cefpodoxime, given its mechanism of action against bacteria.



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Caption: Inhibition of bacterial cell wall synthesis by Cefpodoxime.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. calpaclab.com [calpaclab.com]
- 4. gmp-compliance.org [gmp-compliance.org]
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